Application Notes and Protocols: TCL053 in Vaccine Formulations

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*TCL053*
Cat. No.:	*B11929823*

Get Quote

To the Valued Research Community,

Following a comprehensive review of publicly available data, including regulatory filings, scientific publications, and official reports, we have found no evidence of a compound designated "**TCL053**" as a component in any FDA-approved mRNA vaccine formulations. Searches for "**TCL053**" in broader scientific and pharmaceutical databases also did not yield any information regarding its chemical structure, function, or application in drug delivery or vaccine development.

The formulations for the FDA-approved mRNA vaccines from Pfizer-BioNTech and Moderna are publicly disclosed and consist of the following main components:

- mRNA: The active ingredient that carries the genetic code for the spike protein of the SARS-CoV-2 virus.
- Lipids: These form the lipid nanoparticle (LNP) that encapsulates and protects the mRNA, and facilitates its entry into cells. The specific lipids used are a combination of ionizable lipids, phospholipids, cholesterol, and pegylated lipids.
- Salts: These help to maintain the pH and tonicity of the vaccine formulation.

© 2026 BenchChem. All rights reserved.

- Sugars: These act as cryoprotectants to stabilize the lipid nanoparticles during freezing.

Given the absence of "**TCL053**" in the scientific literature and public regulatory documents pertaining to FDA-approved mRNA vaccines, we are unable to provide the requested detailed application notes, experimental protocols, quantitative data tables, or signaling pathway diagrams.

We are committed to providing accurate and validated scientific information. Should "**TCL053**" be a proprietary or internal research compound name that is not yet in the public domain, we would require access to the relevant documentation to fulfill your request.

We will continue to monitor the scientific landscape and will update this information should any data regarding "**TCL053**" become publicly available. We encourage researchers with information on this compound to contribute to the scientific discourse through peer-reviewed publications.

- To cite this document: BenchChem. [Application Notes and Protocols: TCL053 in Vaccine Formulations]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11929823/docs#application-notes-and-protocols-tcl053-in-vaccine-formulations]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.